

# 4-Benzyloxyphenyl isocyanate structural information and SMILES

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## Compound of Interest

Compound Name: 4-Benzyloxyphenyl isocyanate

Cat. No.: B112699

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## An In-depth Technical Guide to 4-Benzyloxyphenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural information, synthesis, and properties of **4-Benzyloxyphenyl isocyanate**, a versatile bifunctional reagent with applications in organic synthesis and materials science, including areas relevant to drug development.

## Structural Information and Identifiers

**4-Benzyloxyphenyl isocyanate** is an aromatic isocyanate featuring a benzyloxy group. This combination of a reactive isocyanate and a protected phenol makes it a valuable building block in multi-step syntheses.

SMILES: C1=CC=C(C=C1)COC2=CC=C(C=C2)N=C=O[1]

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	225.24 g/mol	[1][2]
CAS Number	50528-73-9	[1][2]
IUPAC Name	1-isocyanato-4-(phenylmethoxy)benzene	[1]

## Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of **4-Benzyloxyphenyl isocyanate** is presented below.

### Physical Properties

Property	Value	Source
Appearance	Crystalline Solid	[3]
Melting Point	60-62 °C	[3]
Boiling Point	129 °C at 0.2 mmHg	[3]
Solubility	Soluble in many organic solvents.	[3]

### Spectroscopic Data

Technique	Data	Source
Infrared (IR) Spectroscopy	The IR spectrum is characterized by a strong, sharp absorption band around $2270\text{ cm}^{-1}$ which is indicative of the N=C=O asymmetric stretching vibration of the isocyanate group.[4] Other characteristic peaks would include those for the aromatic C-H and C=C bonds, and the C-O ether linkage.	[1]
$^1\text{H}$ Nuclear Magnetic Resonance (NMR) Spectroscopy	The $^1\text{H}$ NMR spectrum would be expected to show signals for the benzylic protons (a singlet), and the aromatic protons on both the benzyl and phenyl rings.	
$^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Spectroscopy	The $^{13}\text{C}$ NMR spectrum will show a characteristic signal for the isocyanate carbon, in addition to the aromatic and benzylic carbons.	[1]
Mass Spectrometry (MS)	The mass spectrum would show the molecular ion peak corresponding to the molecular weight of the compound.	[1]

## Synthesis and Experimental Protocols

The most common and direct method for the synthesis of **4-Benzyloxyphenyl isocyanate** is the reaction of 4-benzyloxyaniline with a phosgene equivalent, such as phosgene or triphosgene.

### Synthesis of **4-Benzyloxyphenyl isocyanate**.

## Detailed Experimental Protocol for Synthesis

This protocol is based on general procedures for the synthesis of aryl isocyanates from the corresponding anilines using triphosgene.<sup>[5][6]</sup> Caution: Phosgene and triphosgene are highly toxic and should be handled with extreme care in a well-ventilated fume hood by trained personnel.

### Materials:

- 4-Benzyloxyaniline
- Triphosgene (bis(trichloromethyl) carbonate)
- Anhydrous dichloromethane (DCM)
- Anhydrous triethylamine (Et<sub>3</sub>N)
- Anhydrous inert gas (e.g., nitrogen or argon)

### Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and an inert gas inlet, dissolve 4-benzyloxyaniline (1.0 equivalent) in anhydrous DCM.
- To this solution, add a solution of triphosgene (0.4 equivalents) in anhydrous DCM dropwise at 0 °C under an inert atmosphere.
- After the addition is complete, add a solution of anhydrous triethylamine (2.2 equivalents) in anhydrous DCM dropwise, maintaining the temperature at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for several hours (the reaction progress can be monitored by thin-layer chromatography or IR spectroscopy by observing the disappearance of the amine and the appearance of the isocyanate peak).
- Upon completion, the reaction mixture is typically filtered to remove triethylamine hydrochloride salt.

- The filtrate is then concentrated under reduced pressure to yield the crude **4-Benzyloxyphenyl isocyanate**.
- Purification is generally achieved by vacuum distillation or recrystallization from a suitable solvent (e.g., hexanes).[5]

## Reactivity and Applications

The isocyanate group is highly electrophilic and readily reacts with nucleophiles. This reactivity is the basis for its utility in synthesis.

### Key Reactions

- **Urethane Formation:** Reacts with alcohols to form carbamates (urethanes). This is the foundational reaction for polyurethane chemistry.[3]
- **Urea Formation:** Reacts with primary and secondary amines to form ureas. This reaction is widely used in the synthesis of a variety of biologically active molecules.
- **Reaction with Water:** Reacts with water to form an unstable carbamic acid, which then decomposes to the corresponding amine (4-benzyloxyaniline) and carbon dioxide.

Reactivity of **4-Benzyloxyphenyl isocyanate**.

## Applications in Drug Development and Research

The dual functionality of **4-Benzyloxyphenyl isocyanate** makes it a valuable tool in medicinal chemistry and drug discovery.

- **Scaffold Decoration:** The isocyanate group can be used to introduce a benzyloxyphenyl moiety into a molecule, which can be useful for structure-activity relationship (SAR) studies. The benzyloxy group can serve as a protected phenol, which can be deprotected in a later step to reveal a free hydroxyl group for further functionalization or to act as a key pharmacophore.[3]
- **Linker Chemistry:** In the development of targeted therapies, such as antibody-drug conjugates (ADCs) or proteolysis-targeting chimeras (PROTACs), isocyanates can be used to form stable urea or carbamate linkages to connect different molecular components.

- Biomedical Materials: Isocyanates are the fundamental building blocks of polyurethanes, a class of polymers with widespread use in biomedical devices due to their biocompatibility.[3] Functionalized isocyanates can be used to create materials for drug delivery and tissue engineering.[3]

## Safety Information

Isocyanates are known respiratory and skin sensitizers and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area. Inhalation of isocyanate vapors can cause respiratory irritation and sensitization. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

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